

Apiezon L Grease: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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Apiezon L grease is a silicone- and halogen-free ultra-high vacuum grease renowned for its exceptional performance in a variety of scientific and industrial applications. This guide provides an in-depth overview of its properties, experimental applications, and selection criteria for researchers, scientists, and drug development professionals.

Core Properties of Apiezon L Grease

Apiezon L grease is specifically designed for use at ambient temperatures, typically within the range of 10 to 30°C (50 to 86°F).^{[1][2]} Its primary advantages lie in its extremely low vapor pressure and excellent lubrication capabilities, making it a preferred choice for high-vacuum systems where contamination is a critical concern.

Quantitative Data Summary

The physical and electrical properties of Apiezon L grease are summarized in the tables below for easy reference and comparison.

Table 1: Thermal and Physical Properties

Property	Value	Conditions
Typical Working Temperature Range	10 to 30°C (50 to 86°F)	
Vapor Pressure	7×10^{-11} Torr	at 20°C
Relative Density	0.896	at 20°C
Thermal Conductivity	0.194 W/m°C	at 20°C
Viscosity of Molten Grease	766 cSt	at 50°C
62.3 cSt	at 100°C	
Coefficient of Expansion	0.00076 per °C	over 20-30°C
Outgassing Characteristics (ASTM E595)	<1% TML, <0.1% CVCM	

Table 2: Electrical Properties

Property	Value
Volume Resistivity	$1.2 \times 10^{16} \Omega \text{ cm}$
Permittivity	2.3
Loss Tangent	<0.0001
Surface Breakdown at Flash Over	24 kV
Electrical Strength	730 V/mil

Experimental Protocols and Applications

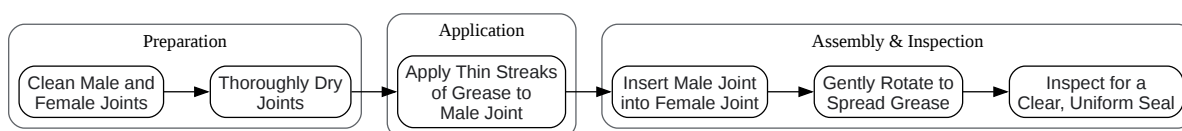
While specific experimental protocols can vary based on the application, the following sections detail the generalized procedures for common uses of Apiezon L grease.

Application for High-Vacuum Sealing of Ground Glass Joints

Apiezon L grease is widely used to create a reliable seal in ground glass joints, preventing leaks and ensuring the integrity of the vacuum system.

Methodology:

- **Surface Preparation:** Thoroughly clean the male and female ground glass joints to remove any residual grease, dirt, or other contaminants. A solvent such as isopropanol or acetone can be used, followed by complete drying.
- **Grease Application:** Apply a small, sparing amount of Apiezon L grease. A common technique is to apply two thin, parallel streaks of grease to the upper half of the male joint.^[3]
- **Joint Assembly:** Insert the male joint into the female joint and gently rotate them together. This action spreads the grease into a thin, uniform, and transparent layer.^{[3][4]} A properly greased joint will appear clear and free of striations.^[5]
- **Inspection:** Visually inspect the joint to ensure a continuous seal has been formed. If there are any gaps or an excessive amount of grease that could contaminate the system, the joint should be disassembled, cleaned, and the process repeated.



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Apiezon L Grease Application Workflow for Ground Glass Joints

Use in Cryogenic Sample Mounting

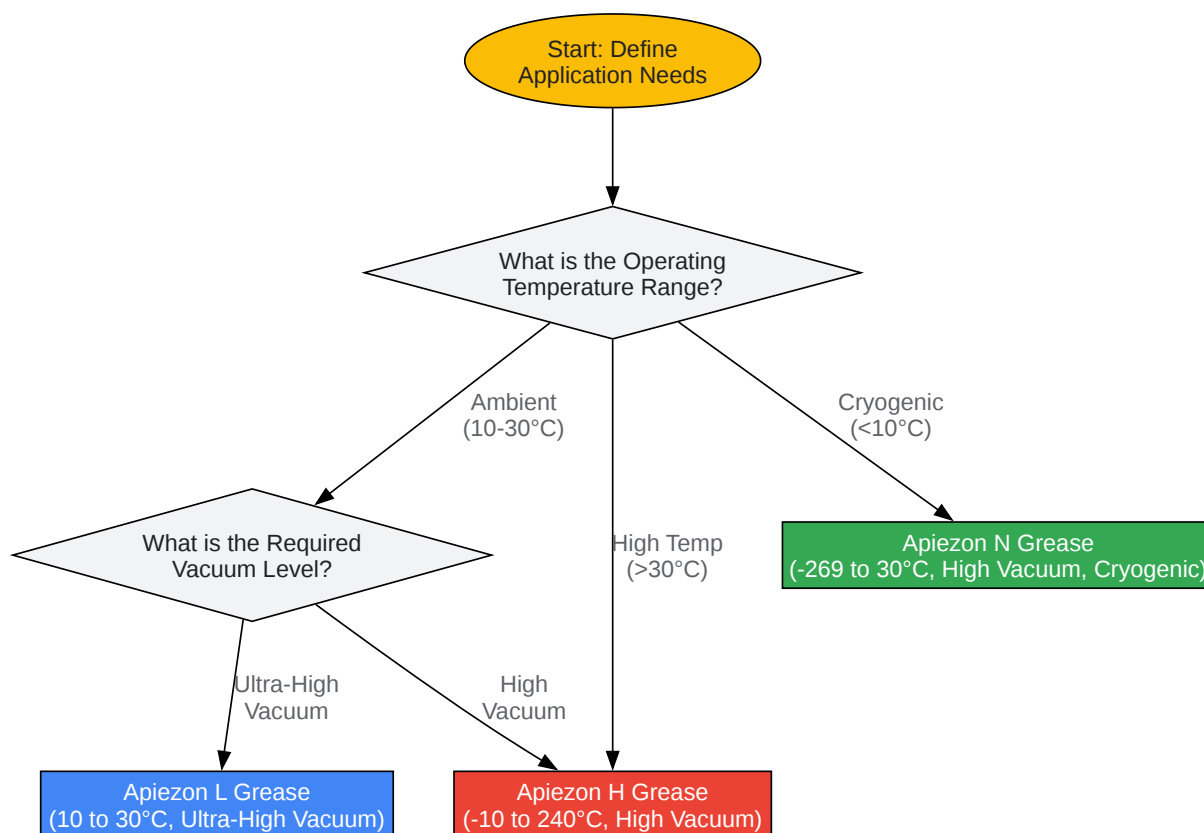
While Apiezon N is the preferred grease for cryogenic applications due to its resistance to crazing at very low temperatures, Apiezon L can be used for temporary sample mounting at moderately low temperatures.^{[6][7][8]}

Methodology:

- **Substrate Preparation:** Ensure the sample holder or substrate is clean and free of any contaminants.
- **Grease Application:** Apply a very thin, uniform layer of Apiezon L grease to the area where the sample will be mounted. The principle of "less is more" is crucial here to avoid creating an insulating layer.[8]
- **Sample Mounting:** Carefully place the sample onto the greased area of the substrate.
- **Thermal Cycling:** When cooling, the grease will solidify, holding the sample in place. It is important to note that Apiezon L is not designed for extreme cryogenic temperatures and may become brittle.
- **Sample Removal:** To remove the sample, allow the assembly to return to room temperature. The grease will soften, allowing for easy removal of the sample. Any residue can be cleaned with a hydrocarbon solvent.

Apiezon Grease Selection Guide

Choosing the correct Apiezon grease is critical for optimal performance. The primary factors to consider are the operating temperature and the required vacuum level. The diagram below illustrates a simplified decision-making process for selecting between Apiezon L, H, and N greases.



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